

Navigating the Landscape of Fipronil-¹³C₆: A Technical Guide to Commercially Available Standards

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Compound of Interest

Compound Name: *Fipronil-13C6*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available Fipronil-¹³C₆ standards, designed to assist researchers, scientists, and drug development professionals in the accurate quantification of Fipronil. This document outlines the availability of these stable isotope-labeled internal standards, details their technical specifications, and provides a foundational experimental protocol for their use in analytical methodologies such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Core Principles of Isotope Dilution Mass Spectrometry

Fipronil, a broad-spectrum phenylpyrazole insecticide, is subject to rigorous monitoring in food safety and environmental analysis.^{[1][2]} The use of a stable isotope-labeled internal standard, such as Fipronil-¹³C₆, is the gold standard for quantitative analysis. This approach, known as isotope dilution mass spectrometry, involves introducing a known quantity of the labeled standard into a sample. The labeled standard behaves almost identically to the unlabeled

analyte throughout sample preparation and analysis, correcting for variations in extraction efficiency, matrix effects, and instrument response. This results in highly accurate and precise quantification.^[3]^[4]

Commercially Available Fipronil-¹³C₆ and Related Standards

A survey of prominent chemical suppliers reveals a range of Fipronil stable isotope-labeled standards. While Fipronil-¹³C₆ is a common offering, other labeling patterns, such as ¹³C₄ and dual-labeling with ¹⁵N, are also available. The choice of standard may depend on the specific mass transitions being monitored and the potential for isotopic crosstalk.

It is imperative for researchers to obtain the Certificate of Analysis (CoA) for the specific lot of the standard they procure. The CoA provides critical data on purity, isotopic enrichment, and concentration (for solutions), which are essential for accurate preparation of stock solutions and calibration standards.

Below is a summary of commercially available Fipronil stable isotope-labeled standards. Please note that availability and specifications are subject to change, and direct consultation with the suppliers is recommended.

Supplier	Product Name	Labeling	CAS Number	Molecular Formula	Notes
MedChemExpress	Fipronil- ¹³ C ₆	¹³ C ₆	Not specified	C ₆ ¹³ C ₆ H ₄ Cl ₂ F ₆ N ₄ OS	Offered for use as an internal standard in NMR, GC-MS, or LC-MS.[5][6]
Fipronil sulfone- ¹³ C ₆	¹³ C ₆	Not specified	C ₆ ¹³ C ₆ H ₄ Cl ₂ F ₆ N ₄ O ₂ S	A labeled metabolite of Fipronil.[7][8]	
Simson Pharma	Fipronil- ¹³ C ₄ , ¹⁵ N ₂	¹³ C ₄ , ¹⁵ N ₂	2446366-94-3	C ₈ ¹³ C ₄ H ₄ Cl ₂ F ₆ N ₂ ¹⁵ N ₂ O ₂ S	Accompanied by a Certificate of Analysis.[9][10]
Fipronil- ¹³ C ₂ ¹⁵ N ₂	¹³ C ₂ , ¹⁵ N ₂	Not specified	C ₁₀ ¹³ C ₂ H ₄ Cl ₂ F ₆ N ₂ ¹⁵ N ₂	Accompanied by a Certificate of Analysis.[11]	
HPC Standards	¹³ C ₄ -Fipronil Solution	¹³ C ₄	2140327-54-2	(¹³ C) ₄ C ₈ H ₄ Cl ₂ F ₆ N ₄ OS	Provided as a solution in acetonitrile.[12][13][14]
¹³ C ₂ , ¹⁵ N ₂ -Fipronil	¹³ C ₂ , ¹⁵ N ₂	Not specified	Not specified	Offered as a neat standard and in solution.[15]	

Clinivex	Fipronil- ¹³ C ₄	¹³ C ₄	2140327-54-2	C ₈ ¹³ C ₄ H ₄ Cl ₂ F ₆ N ₄ OS	Intended for research and development purposes. [13] [16]
LGC Standards (distributor for TRC)	Fipronil ¹³ C ₄ (Cyanopyrazole ¹³ C ₄)	¹³ C ₄	2140327-54-2	¹³ C ₄ C ₈ H ₄ Cl ₂ F ₆ N ₄ OS	Provided as a neat standard. [17]

Foundational Experimental Protocol: Quantification of Fipronil in a Sample Matrix using LC-MS/MS

The following protocol is a representative methodology for the quantification of Fipronil using a Fipronil-¹³C₆ internal standard. This should be considered a starting point, and optimization will be necessary for specific matrices and instrumentation.

1. Standard Preparation:

- Primary Stock Solution (1 mg/mL): Accurately weigh the neat Fipronil-¹³C₆ standard and dissolve it in a known volume of a suitable solvent (e.g., methanol or acetonitrile) to achieve a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution. These will be used to spike into the sample matrix for the preparation of the calibration curve.

2. Sample Preparation (QuEChERS Method):

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis.[\[2\]](#)

- Extraction:
 - Homogenize 5 g of the sample with 5 mL of water.

- Add a known amount of the Fipronil- $^{13}\text{C}_6$ internal standard working solution.
- Add 10 mL of acetonitrile and shake vigorously.
- Add QuEChERS salts (e.g., 4 g MgSO_4 , 1 g NaCl) and shake again.
- Centrifuge to separate the layers.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant.
 - Add dSPE sorbent (e.g., PSA, C18) to remove interfering matrix components.
 - Vortex and centrifuge.
 - The resulting supernatant is ready for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient elution with water and methanol or acetonitrile, often with additives like ammonium formate or formic acid to improve ionization.
 - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
 - Injection Volume: 1-10 μL .
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in negative ion mode is often employed for Fipronil and its metabolites.
 - Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Two or more MRM transitions should be monitored for both the native Fipronil and the Fipronil- $^{13}\text{C}_6$ internal standard to ensure confident identification and quantification.

4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the native Fipronil to the peak area of the Fipronil- $^{13}\text{C}_6$ internal standard against the concentration of the native Fipronil.
- The concentration of Fipronil in the unknown samples is then determined from this calibration curve.

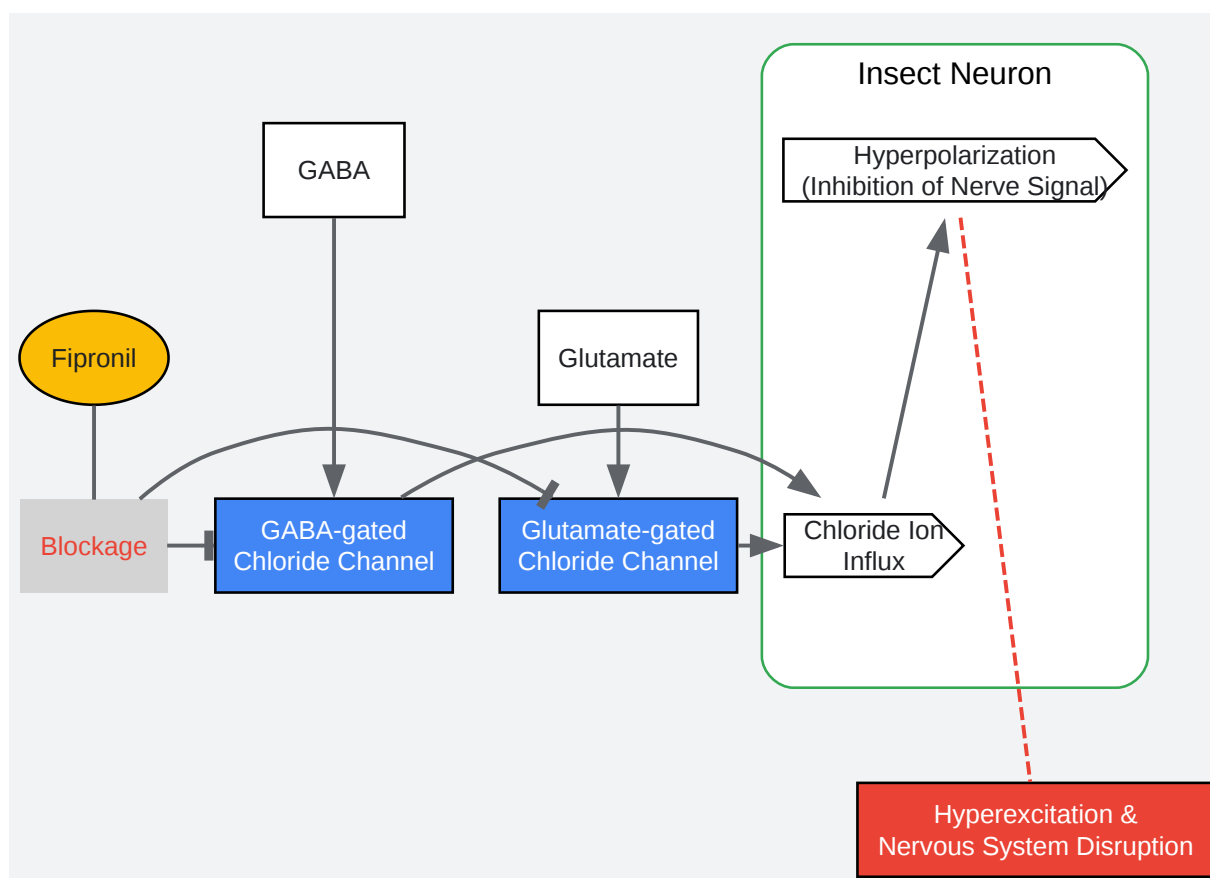
Workflow and Signaling Pathway Visualizations

To further elucidate the practical application and mechanism of action, the following diagrams are provided.



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Caption: Analytical workflow for Fipronil quantification.



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Caption: Fipronil's mechanism of action in insects.

Fipronil's insecticidal activity stems from its ability to block GABA-gated and glutamate-gated chloride channels in the central nervous system of insects.[18][19][20][21] This blockage prevents the influx of chloride ions, which normally leads to hyperpolarization and inhibition of nerve signaling. The resulting disruption of the nervous system leads to hyperexcitation and, ultimately, the death of the insect. The selectivity of Fipronil is attributed to its higher affinity for insect receptors compared to their mammalian counterparts.[5][19]

In conclusion, the availability of high-purity, isotopically labeled Fipronil standards is crucial for accurate and reliable quantification in various matrices. This guide provides a foundational understanding of the commercially available standards and a framework for their application in a research or quality control setting. Researchers are strongly encouraged to consult directly with suppliers for the most current product specifications and to obtain lot-specific Certificates of Analysis.

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References

- 1. Fipronil sulfone-13C6-参数-MedChemExpress (MCE) [antpedia.com]
- 2. lcms.cz [lcms.cz]
- 3. [Determination of fipronil and its metabolites in feeds by stable isotope dilution ultra high performance liquid chromatography-tandem mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. The insecticide fipronil and its metabolite fipronil sulphone inhibit the rat $\alpha 1\beta 2\gamma 2L$ GABAA receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Fipronil-13C4,15N2 | CAS No- 2446366-94-3 | Simson Pharma Limited [simsonpharma.com]
- 10. Fipronil | Simson Pharma Limited [simsonpharma.com]
- 11. Fipronil- 13C2 15N2 | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 12. hpc-standards.com [hpc-standards.com]
- 13. theclinivex.com [theclinivex.com]
- 14. hpc-standards.com [hpc-standards.com]
- 15. hpc-standards.com [hpc-standards.com]
- 16. theclinivex.com [theclinivex.com]
- 17. Fipronil 13C4 (cyanopyrazole 13C4) | LGC Standards [lgcstandards.com]
- 18. Fipronil is a potent open channel blocker of glutamate-activated chloride channels in cockroach neurons - PubMed [pubmed.ncbi.nlm.nih.gov]

- [19. Glutamate-activated chloride channels: Unique fipronil targets present in insects but not in mammals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. scholars.northwestern.edu \[scholars.northwestern.edu\]](#)
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